

A Technical Guide to DL-Glutamic Acid-d5: Isotopic Purity and Enrichment

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Compound of Interest

Compound Name: *DL-Glutamic acid-d5*

Cat. No.: *B570452*

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This technical guide provides a comprehensive overview of **DL-Glutamic acid-d5**, a deuterated form of the non-essential amino acid glutamic acid. Intended for researchers, scientists, and professionals in drug development, this document details the isotopic purity and enrichment levels of commercially available **DL-Glutamic acid-d5**, outlines the analytical methodologies for its characterization, and illustrates its primary application as an internal standard in quantitative analyses.

Introduction

DL-Glutamic acid-d5 is a stable isotope-labeled analog of DL-Glutamic acid, where five hydrogen atoms have been replaced by deuterium. This isotopic substitution makes it an invaluable tool in mass spectrometry-based quantitative studies, particularly in proteomics, metabolomics, and clinical diagnostics.[1] Its primary application is as an internal standard to ensure accuracy and precision in the quantification of natural glutamic acid in various biological matrices.[2][3] The use of a stable isotope-labeled internal standard is considered the gold standard in quantitative mass spectrometry as it effectively corrects for variability during sample preparation and analysis.[3]

Isotopic Purity and Enrichment Levels

The isotopic purity and enrichment of **DL-Glutamic acid-d5** are critical parameters that define its quality and suitability for use as an internal standard. Isotopic purity refers to the percentage of the molecule that contains the desired isotopic label, while isotopic enrichment specifies the percentage of a particular atom that is the desired isotope. Commercially available **DL-**

Glutamic acid-d5 exhibits high levels of isotopic purity and enrichment, as summarized in the table below.

Supplier	Isotopic Purity/Enrichment	Chemical Purity	CAS Number
Sigma-Aldrich	97 atom % D[4]	98% (CP)[4]	14341-79-8[5]
Sigma-Aldrich	98 atom % D[5]	-	14341-79-8[5]
Cambridge Isotope Laboratories	97%[6][7]	98%[6]	14341-79-8[6]
Cayman Chemical	≥99% deuterated forms (d1-d5)[8]	-	14341-88-9[8]
MedchemExpress	99.91%[2]	-	-
LGC Standards	>95% by NMR[9]	99.33% (ELSD)[9]	14341-79-8[10]

Table 1: Summary of Quantitative Data for **DL-Glutamic Acid-d5**

Analytical Methodologies for Isotopic Purity Determination

The determination of isotopic purity and enrichment of deuterated compounds like **DL-Glutamic acid-d5** relies on sophisticated analytical techniques. High-resolution mass spectrometry (HR-MS) and Nuclear Magnetic Resonance (NMR) spectroscopy are the primary methods employed for this purpose.[11]

Mass Spectrometry (MS)

Mass spectrometry is a powerful technique for determining the isotopic distribution of a molecule. For **DL-Glutamic acid-d5**, electron ionization (EI) or electrospray ionization (ESI) sources can be used to generate ions, which are then separated based on their mass-to-charge ratio (m/z). The resulting mass spectrum reveals the relative abundance of the unlabeled (d0), partially deuterated (d1-d4), and fully deuterated (d5) forms of glutamic acid.

Experimental Protocol: Isotopic Enrichment Analysis by LC-MS/MS

- Standard and Sample Preparation:
 - Prepare a stock solution of **DL-Glutamic acid-d5** in a suitable solvent (e.g., a mixture of methanol and water).^[3]
 - For use as an internal standard, a known amount of the **DL-Glutamic acid-d5** solution is added to the biological sample containing the analyte (unlabeled glutamic acid).^[3]
- Chromatographic Separation:
 - Employ a High-Performance Liquid Chromatography (HPLC) or Ultra-High-Performance Liquid Chromatography (UHPLC) system to separate glutamic acid from other components in the sample.^[3]
 - A common mobile phase consists of an aqueous solution with a small percentage of an organic solvent (e.g., acetonitrile) and an acid modifier (e.g., formic acid).^[3]
- Mass Spectrometric Detection:
 - The eluent from the chromatography column is introduced into the mass spectrometer.
 - The mass spectrometer is operated in a mode that allows for the detection and quantification of both the unlabeled glutamic acid and the deuterated internal standard. This is typically done using selected ion monitoring (SIM) or multiple reaction monitoring (MRM).
 - The isotopic enrichment is calculated by comparing the peak areas of the deuterated and non-deuterated species.

Nuclear Magnetic Resonance (NMR) Spectroscopy

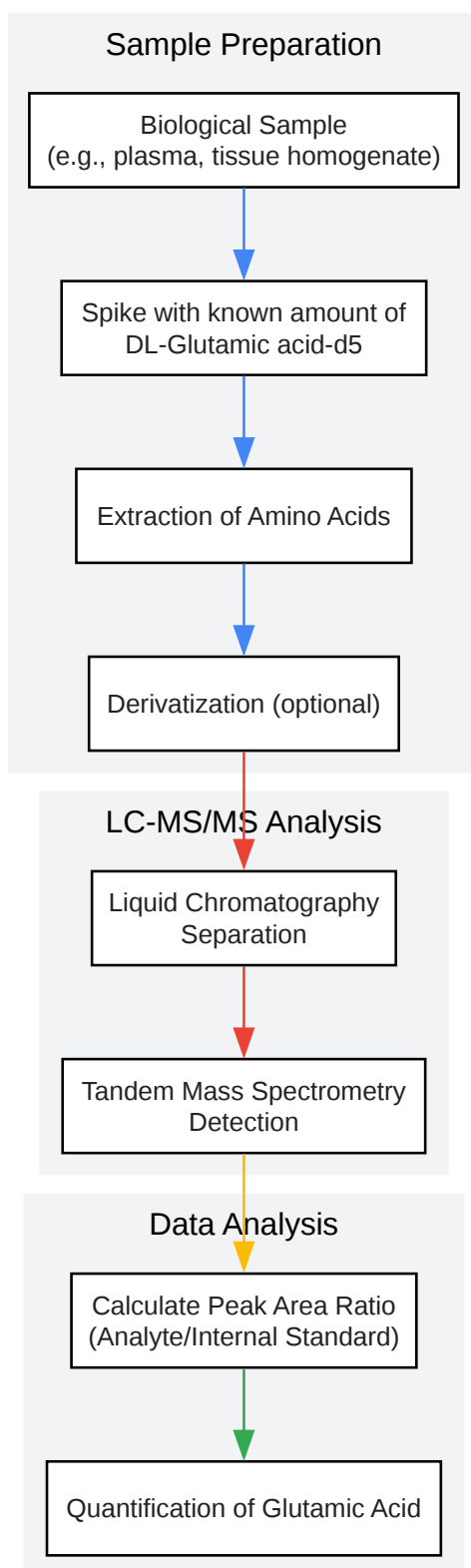
NMR spectroscopy provides detailed structural information and can be used to confirm the positions of the deuterium labels and assess the isotopic purity. ²H (Deuterium) NMR is particularly useful for directly observing the deuterium signals.

Experimental Protocol: Isotopic Purity Analysis by NMR

- Sample Preparation: Dissolve a precise amount of the **DL-Glutamic acid-d5** sample in a suitable deuterated solvent (e.g., D2O).
- Data Acquisition: Acquire the ^1H and ^2H NMR spectra using a high-field NMR spectrometer.
- Data Analysis:
 - In the ^1H NMR spectrum, the absence or significant reduction of signals corresponding to the C2, C3, and C4 protons confirms successful deuteration at these positions.
 - The ^2H NMR spectrum will show signals corresponding to the deuterium atoms, and their integration can be used to determine the relative isotopic abundance at each labeled position.
 - The overall isotopic purity can be estimated from the integration of the residual proton signals in the ^1H NMR spectrum.[\[9\]](#)[\[11\]](#)

Application: Use as an Internal Standard

The primary application of **DL-Glutamic acid-d5** is as an internal standard for the accurate quantification of glutamic acid in complex matrices by isotope dilution mass spectrometry.[\[12\]](#) The workflow for this application is depicted below.



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Figure 1: Experimental workflow for the quantification of glutamic acid using **DL-Glutamic acid-d5** as an internal standard.

Conclusion

DL-Glutamic acid-d5 is a high-quality, isotopically labeled compound essential for accurate and reliable quantification of glutamic acid in various research and development settings. Its high isotopic purity and enrichment, verified by robust analytical methods such as mass spectrometry and NMR spectroscopy, make it an ideal internal standard. The methodologies and data presented in this guide provide researchers with the necessary information to effectively utilize **DL-Glutamic acid-d5** in their quantitative workflows.

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